

Ac-Lys-AMC solubility and preparation in DMSO.

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Compound of Interest

Compound Name: Ac-Lys-AMC

Cat. No.: B556373

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Ac-Lys-AMC in DMSO: Technical Support Center

This technical support resource provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and preparation of **Ac-Lys-AMC** (N α -Acetyl-L-lysyl-7-amino-4-methylcoumarin) in DMSO. Find answers to common questions, detailed protocols, and troubleshooting guides to ensure the successful use of this fluorogenic substrate in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **Ac-Lys-AMC** in DMSO?

A1: The solubility of **Ac-Lys-AMC** in DMSO is 100 mg/mL, which is equivalent to 289.53 mM. [1][2] It is important to note that achieving this concentration may require ultrasonication.[2] Using fresh, anhydrous DMSO is also crucial, as hygroscopic (water-absorbing) DMSO can significantly reduce the solubility of the product.

Q2: I am having trouble dissolving **Ac-Lys-AMC** in DMSO. What should I do?

A2: If you are experiencing difficulty dissolving **Ac-Lys-AMC**, we recommend the following troubleshooting steps:

- Use fresh DMSO: Ensure you are using a newly opened bottle of anhydrous or high-purity DMSO, as it readily absorbs moisture, which can impede solubility.
- Apply sonication: Place your vial in an ultrasonic bath to aid dissolution.

- Gentle warming: Gently warm the solution to 37°C to help increase solubility. Combine this with vortexing or sonication for best results.

Q3: How should I prepare a stock solution of **Ac-Lys-AMC** in DMSO?

A3: To prepare a stock solution, we recommend following a detailed experimental protocol. A step-by-step guide is provided in the "Experimental Protocols" section below. This involves accurately weighing the compound, adding the appropriate volume of fresh DMSO, and ensuring complete dissolution using methods like ultrasonication.

Q4: What are the recommended storage conditions for **Ac-Lys-AMC** powder and DMSO stock solutions?

A4: Proper storage is critical to maintain the stability and activity of **Ac-Lys-AMC**.

- Powder: The lyophilized powder should be stored at -20°C for long-term stability (up to 3 years).
- DMSO Stock Solution: Once dissolved in DMSO, the stock solution should be aliquoted to avoid repeated freeze-thaw cycles. Store these aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.

Q5: My DMSO stock solution of **Ac-Lys-AMC** has precipitated after storage. Can I still use it?

A5: Precipitation can occur, especially with changes in temperature. You can try to redissolve the precipitate by gently warming the vial to 37°C and vortexing or sonicating. If the precipitate fully redissolves and the solution is clear, it can likely still be used. However, for highly sensitive assays, it is always best to use a freshly prepared solution.

Data Presentation

Table 1: Solubility and Stock Solution Preparation for **Ac-Lys-AMC** in DMSO

Property	Value	Notes
Solubility in DMSO	100 mg/mL (289.53 mM)	Ultrasonication may be required. Use of fresh DMSO is recommended.
Molecular Weight	345.39 g/mol	
Storage (Powder)	-20°C for up to 3 years	
Storage (in DMSO)	-80°C for up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.
-20°C for up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.	

Experimental Protocols

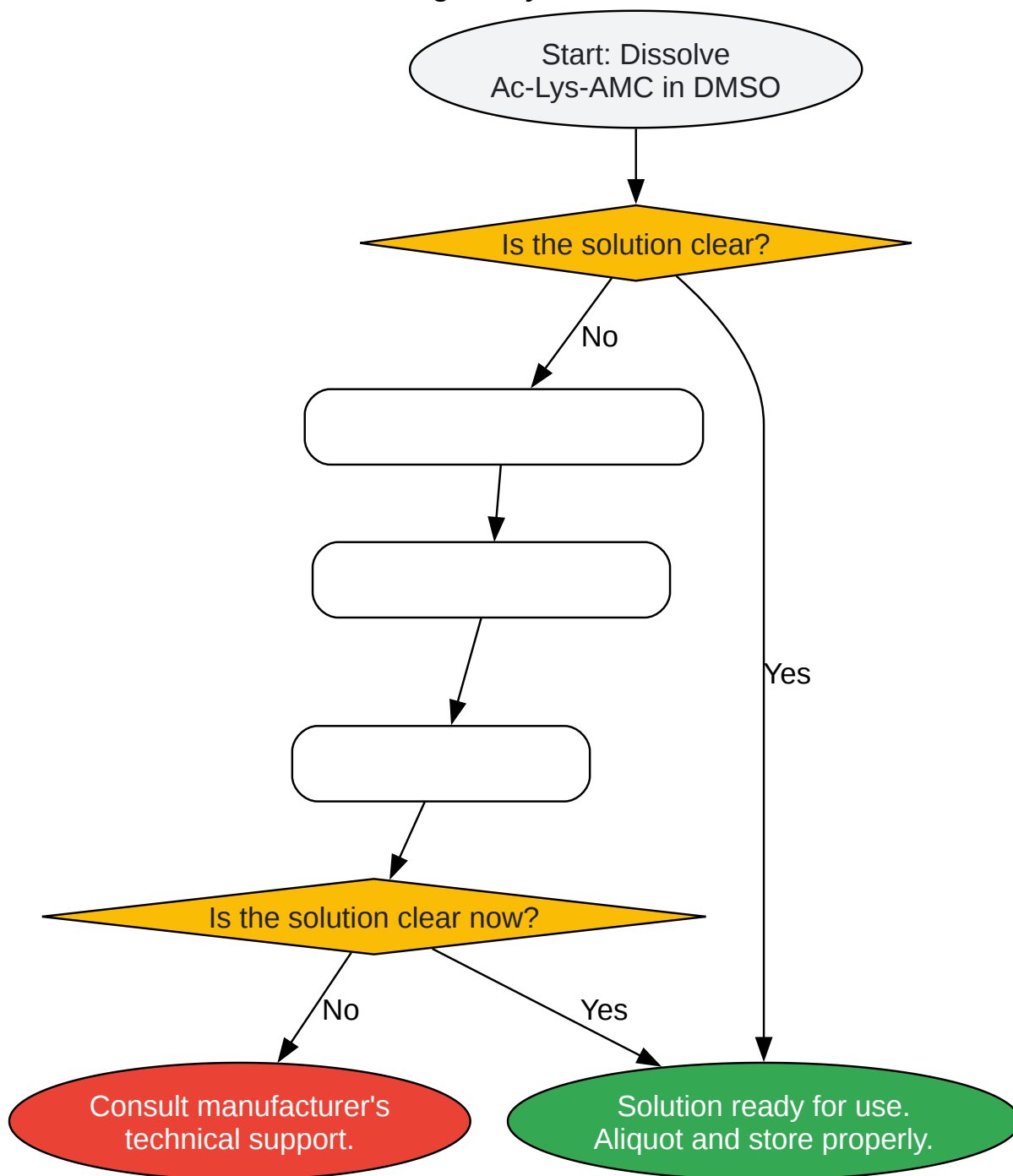
Methodology for Preparing a 10 mM **Ac-Lys-AMC** Stock Solution in DMSO

- **Preparation:** Allow the vial of **Ac-Lys-AMC** powder to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh out the desired amount of **Ac-Lys-AMC** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM solution, you would need 3.45 mg of the compound.
- **Solvent Addition:** Add the calculated volume of fresh, anhydrous DMSO to the vial containing the powder. For 3.45 mg, you would add 1 mL of DMSO.
- **Dissolution:** Vortex the vial for 30-60 seconds. If the powder is not fully dissolved, place the vial in an ultrasonic water bath for 5-10 minutes. Visually inspect the solution to ensure it is clear and free of particulates.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in appropriate microcentrifuge tubes. Store these aliquots at -80°C for long-term storage or -20°C for short-term storage.

Troubleshooting Workflow

The following diagram illustrates a logical workflow for troubleshooting common issues encountered during the preparation of **Ac-Lys-AMC** solutions in DMSO.

Troubleshooting Ac-Lys-AMC Dissolution



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Caption: Workflow for troubleshooting **Ac-Lys-AMC** solubility issues.

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References

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